

Personal protective equipment for handling Sodium (2-sulfonatoethyl)methanethiosulfonate

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Compound of Interest

Compound Name:	Sodium (2-sulfonatoethyl)methanethiosulfonate
Cat. No.:	B013883
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Essential Safety and Handling for Sodium (2-sulfonatoethyl)methanethiosulfonate

This document provides immediate safety, operational, and disposal guidance for laboratory personnel handling **Sodium (2-sulfonatoethyl)methanethiosulfonate** (MTSES). The following procedures are designed to ensure the safe handling of this chemical for research and development applications.

Immediate Safety and Logistical Information

Sodium (2-sulfonatoethyl)methanethiosulfonate is a thiol-reactive compound that requires careful handling.^{[1][2][3]} Key hazards include skin irritation, serious eye irritation, and potential respiratory irritation.^{[4][5]} It is considered potentially harmful, and contact with skin, eyes, and clothing should be strictly avoided.^{[1][4]} The compound is hygroscopic and hydrolyzes in water; therefore, it must be stored in a desiccated environment at -20°C.^{[1][2][6]}

Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is mandatory to prevent exposure. All personnel must be trained on the proper use and removal of their PPE.

PPE Category	Recommended Equipment	Rationale & Citation
Eye and Face Protection	Chemical safety goggles or glasses.	Protects against splashes and dust, preventing serious eye irritation.[4][5][7]
Hand Protection	Chemically resistant gloves (e.g., nitrile).	Prevents skin contact and irritation.[4][7][8] Gloves must be inspected before use and disposed of properly after handling.[7][8]
Body Protection	Laboratory coat.	Protects skin from accidental contact.[4] Contaminated clothing should be removed immediately and washed before reuse.[4][5]
Respiratory Protection	Use only in a well-ventilated area or a certified chemical fume hood.	Minimizes the risk of inhaling dust or aerosols, which may cause respiratory irritation.[4][8]

Operational Plan: Step-by-Step Handling Protocol

1. Storage and Preparation:

- Store the solid compound in a tightly-closed container, desiccated at -20°C.[1][2][6]
- Before opening, allow the vial to warm to room temperature to prevent condensation.[2][6]
- Work should be conducted in a well-ventilated area or a chemical fume hood to minimize inhalation exposure.[4]

2. Solution Preparation:

- MTSES is soluble in water and DMSO.[1][9]

- Aqueous Solutions: Due to a short half-life of approximately 20 minutes at pH 7.5, aqueous solutions should be prepared immediately before use.[1][6]
- DMSO Solutions: Solutions prepared in anhydrous DMSO are stable for up to 3 months when stored frozen at -20°C.[1]
- A typical experimental concentration is 10mM, applied for 1 to 5 minutes.[1][2]

3. First Aid Procedures:

- If on skin: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[1][4] Seek medical advice if skin irritation occurs.[4][5]
- If in eyes: Rinse cautiously with water for several minutes.[4][5] Remove contact lenses if present and easy to do, and continue rinsing.[4][5] Seek medical attention if irritation persists.[4][5]
- If inhaled: Move the individual to fresh air and seek medical advice.[1][4][5]
- If swallowed: Do not induce vomiting.[5] Rinse the mouth with water and seek immediate medical advice.[1][8]

Disposal Plan

All waste materials, including the chemical, contaminated consumables (e.g., pipette tips, gloves), and containers, must be disposed of in accordance with local, state, and federal regulations.

- Collect waste in a suitable, closed container labeled for chemical waste.[8]
- Dispose of the contents and container at an approved waste disposal plant.[4][5]
- Do not allow the product to enter drains or waterways.[4]

Quantitative Data Summary

The following table summarizes key quantitative properties of **Sodium (2-sulfonatoethyl)methanethiosulfonate**.

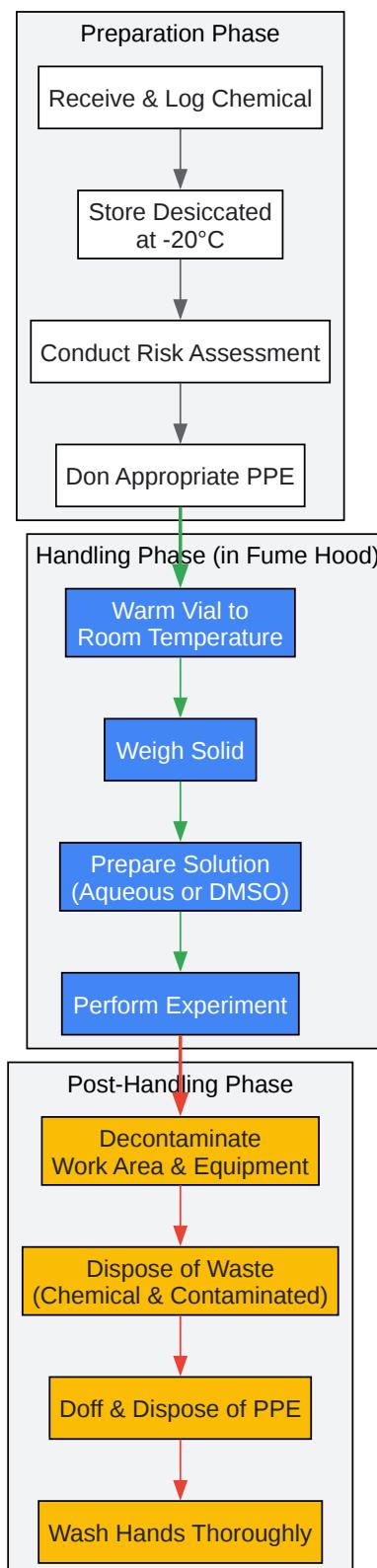
Property	Value	Source(s)
Molecular Weight	242.21 g/mol	[1][9]
Purity	>95%	[1][4]
Appearance	White Solid	[1][9]
Solubility	Soluble in DMSO and water.	[1][3][9]
- DMF: 20 mg/ml	[3]	
- DMSO: 20 mg/ml	[3]	
- PBS (pH 7.2): 10 mg/ml	[3]	
Stability	Solid: Stable for one year when stored desiccated at -20°C.	[1]
Aqueous Solution: Hydrolyzes with a half-life of ~20 minutes at pH 7.5.	[1][6]	
DMSO Solution: Stable for 3 months when stored at -20°C.	[1]	

Experimental Protocol Context

The safety data sheets reviewed indicate that MTSES is a sulfhydryl-reactive compound used to study the structure and function of proteins, particularly by modifying cysteine residues in ion channels and transporters.[1][2][3] These documents reference its application in scientific literature but do not provide detailed, step-by-step experimental methodologies. For specific protocols, researchers should consult peer-reviewed publications in their field of study.

Safe Handling Workflow

The following diagram illustrates the standard workflow for safely handling **Sodium (2-sulfonatoethyl)methanethiosulfonate** from receipt to disposal.



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Caption: Workflow for the safe handling of MTSES from preparation to disposal.

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- To cite this document: BenchChem. [Personal protective equipment for handling Sodium (2-sulfonatoethyl)methanethiosulfonate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b013883#personal-protective-equipment-for-handling-sodium-2-sulfonatoethyl-methanethiosulfonate>

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